

Technical Guide: Chemical Structure and Properties of L-Galactose-13C

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Compound of Interest

Compound Name: *L-Galactose-13C*

Cat. No.: *B12409379*

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Executive Summary

L-Galactose-13C is a stable isotope-labeled monosaccharide used primarily as a metabolic probe in the study of Vitamin C (L-ascorbic acid) biosynthesis and cell wall polysaccharide structure.^[1] Unlike its abundant enantiomer (D-galactose), L-galactose is rare in nature, found mainly in the Smirnoff-Wheeler pathway of plants, specific algal polysaccharides (agar, carrageenan), and some snail mucus.^[1]

The incorporation of Carbon-13 (¹³C)—a non-radioactive, stable isotope with a nuclear spin of 1/2—enables precise structural elucidation via Nuclear Magnetic Resonance (NMR) and metabolic flux analysis via Mass Spectrometry (MS), without the safety hazards associated with radioisotopes like ¹⁴C.^[1]

Chemical Architecture & Stereochemistry

Structural Definition

L-Galactose is an aldohexose and the C-4 epimer of L-glucose.^[1] It is the enantiomer (mirror image) of the naturally dominant D-galactose.^[1]

- IUPAC Name: (3S,4R,5S,6S)-6-(hydroxymethyl)oxane-2,3,4,5-tetrol (Pyranose form)^[1]

- Molecular Formula:

C

C

H

O

(depending on labeling)[\[1\]](#)

- Molar Mass: 180.16 g/mol (unlabeled) to ~186.1 g/mol (U-13C6).[\[1\]](#)
- Stereochemical Key: In the Fischer projection, the hydroxyl group at C-5 is on the left side (L-configuration).

Isotopic Labeling Patterns

Researchers typically utilize two distinct forms of **L-Galactose-13C** depending on the experimental goal:

Label Type	Notation	Primary Application
Uniformly Labeled	[U-13C6]-L-Galactose	Full structural assignment of complex glycans; quantitative flux analysis. [1]
Position-Specific	[1-13C]-L-Galactose	Tracing the fate of the aldehydic carbon (C1) in the Smirnoff-Wheeler pathway. [1]

Tautomeric Equilibrium

Like D-galactose, L-galactose exists in solution as an equilibrium of four cyclic isomers and a trace amount of open-chain aldehyde.[\[1\]](#) The pyranose forms dominate:

- -L-Galactopyranose: ~64%[\[1\]](#)
- -L-Galactopyranose: ~29%[\[1\]](#)

- Furanose forms: <7%[\[1\]](#)

“

Note: The ^{13}C -label does not alter the chemical equilibrium or reaction kinetics (negligible kinetic isotope effect), ensuring biological validity.

Physicochemical & Spectral Properties[\[1\]\[2\]\[3\]\[4\]\[5\]](#)

Physical Data[\[1\]\[6\]](#)

- Appearance: White crystalline powder.[\[1\]](#)
- Solubility: Highly soluble in water (>600 g/L); sparingly soluble in ethanol.[\[1\]](#)
- Melting Point: 163–165 °C.[\[1\]](#)
- Stability: Stable under ambient conditions; hygroscopic.[\[1\]](#)

NMR Spectral Data (^{13}C Chemical Shifts)

The following data represents the chemical shifts for L-Galactose in D

O. Due to enantiomeric identity in achiral solvents, these values mirror D-Galactose.

Table 1: ^{13}C NMR Chemical Shifts (ppm in D

O, relative to TSP)

Position	Carbon Type	-Pyranose ()	-Pyranose ()	J-Coupling (1J)
C-1	Anomeric	93.6	97.8	~170 Hz
C-2	CH-OH	69.7	73.3	-
C-3	CH-OH	70.6	74.1	-
C-4	CH-OH	70.7	70.0	-
C-5	CH-Ring	71.8	76.4	-
C-6	CH	62.4	62.2	-
	-OH			

“

Technical Insight: In $[1-^{13}\text{C}]$ -L-Galactose, the C-1 signals (93.6/97.8 ppm) will appear as intense singlets (decoupled) or doublets (coupled to H1).^[1] In $[U-^{13}\text{C}]$ spectra, complex C-C couplings (35–50 Hz) will be observed between adjacent carbons.^[1]

Synthesis & Production Methodologies

Production of **L-Galactose-13C** is challenging due to the rarity of L-sugar precursors.^[1] Two primary routes are employed.^{[1][2][3][4]}

Chemical Synthesis: Head-to-Tail Inversion

This method converts abundant D-sugars into L-sugars by switching the functionality of C-1 and C-6 (or C-5).^{[1][5][6]}

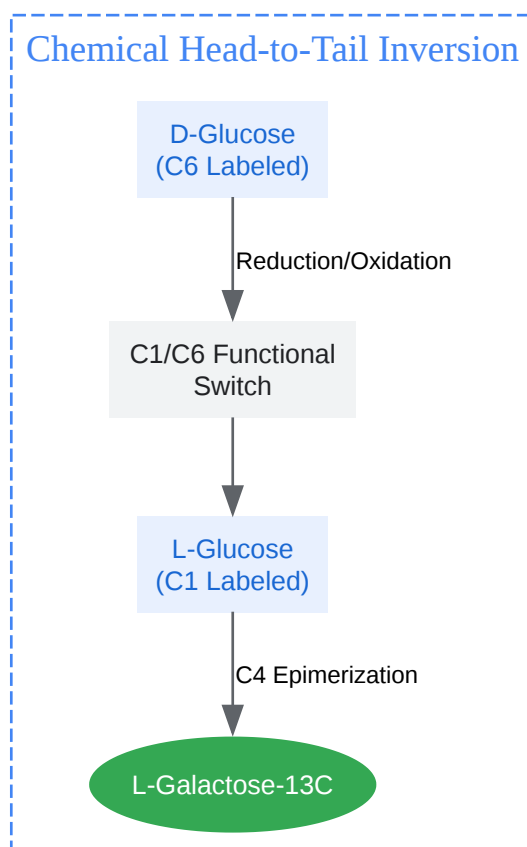
- Precursor: D-Glucose- $[6-^{13}\text{C}]$ (to yield L-Glucose- $[1-^{13}\text{C}]$).

- Inversion: The aldehyde at C-1 is reduced to an alcohol, and the hydroxymethyl at C-6 is oxidized to an aldehyde.[1]
- Epimerization: L-Glucose is epimerized at C-4 to yield L-Galactose.[1]

Chemo-Enzymatic Route

Uses Galactose Oxidase to oxidize Galactitol (derived from reduction of D-galactose).[1]

- Substrate: Galactitol (achiral meso-compound).[1]
- Enzyme: Galactose Oxidase (stereospecific oxidation).[1]
- Product: L-Galactose.[1][5][6][7][8][9]
- Limitation: Low yield compared to chemical synthesis; requires ^{13}C -labeled galactitol.[1]



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Figure 1: Conceptual workflow for the chemical synthesis of **L-Galactose-13C** via head-to-tail inversion of D-Glucose.[1]

Primary Application: The Smirnoff-Wheeler Pathway[13][15]

The most critical application of **L-Galactose-13C** is tracing the biosynthesis of Vitamin C (L-Ascorbic Acid) in plants.[1] This pathway is the dominant route in higher plants.

Mechanism of Action

Researchers introduce L-Galactose-[1-13C] to plant tissues (e.g., Arabidopsis seedlings).[1] The label is tracked via LC-MS or NMR to confirm the direct conversion to Ascorbate without carbon scrambling.

Pathway Logic[1]

- L-Galactose is oxidized at C-1 by L-Galactose Dehydrogenase (L-GalDH) to form L-Galactono-1,4-lactone.[1]
- The lactone is oxidized by L-Galactono-1,4-lactone Dehydrogenase (L-GalLDH) to form L-Ascorbate.[1]
- Result: The C-1 label of L-Galactose becomes the C-1 (carboxyl) of L-Ascorbate.[1]



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Figure 2: The Smirnoff-Wheeler pathway highlighting the metabolic fate of L-Galactose-[1-13C] into Vitamin C.[1]

Experimental Protocols

Protocol A: Metabolic Feeding Study (Arabidopsis)

Objective: Trace flux into the Ascorbate pool.[\[1\]](#)

- Preparation: Dissolve L-Galactose-[1-13C] in sterile Murashige & Skoog (MS) medium to a final concentration of 5–10 mM.
- Feeding: Incubate 10-day-old Arabidopsis thaliana seedlings in the labeled medium for 6–24 hours under continuous light (light stimulates the pathway).
- Extraction: Flash freeze seedlings in liquid nitrogen. Grind to a fine powder.
- Metabolite Extraction: Extract with cold 3% metaphosphoric acid (to prevent ascorbate oxidation).
- Analysis: Neutralize extract and analyze via 13C-NMR (look for C-1 doublet of Ascorbate at ~175 ppm) or LC-MS/MS (monitor mass shift +1 Da).

Protocol B: NMR Structural Analysis of Algal Polysaccharides

Objective: Identify L-galactose residues in agar/carrageenan.

- Hydrolysis: Mild acid hydrolysis (0.1 M TFA, 80°C, 1h) to release monosaccharides.
- D2O Exchange: Lyophilize sample, redissolve in 99.9% D
O. Repeat 3x to remove exchangeable protons (-OH).
- Acquisition:
 - 1D 1H NMR: Presaturation of HDO signal.
 - 1D 13C NMR: Proton-decoupled.
 - HSQC: To correlate H-1/C-1 signals.

- Validation: Compare C-1 shifts. L-Galactose residues linked - (1->3) (common in agarose) will show distinct anomeric shifts compared to free sugar.[1]

References

- Wheeler, G. L., Jones, M. A., & Smirnoff, N. (1998).[1] The biosynthetic pathway of vitamin C in higher plants. Nature.[1]
- Laing, W. A., et al. (2007).[1] The maintenance of high ascorbate levels in the fruit of Actinidia chinensis requires the synthesis of L-galactose. Plant Physiology.[1]
- BOC Sciences.L-Galactose-[1-13C] Technical Data Sheet.
- Kibalchenko, M., et al. (2012).[1] Computational NMR of Carbohydrates: Theoretical Background, Applications, and Perspectives. ResearchGate.[1][9][10]
- Li, Z. J., et al. (2014).[1] Synthesis of L-glucose and L-galactose derivatives from D-sugars. [1][5][6][9] Carbohydrate Research.[1] (Snippet Referenced)

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Sources

- 1. Galactose - Wikipedia [en.wikipedia.org]
- 2. youtube.com [youtube.com]
- 3. Optimal management of primary focal segmental glomerulosclerosis in adults - PMC [pmc.ncbi.nlm.nih.gov]
- 4. rsc.org [rsc.org]
- 5. Synthesis of L-glucose and L-galactose derivatives from D-sugars [html.rhhz.net]
- 6. Synthesis of L-glucose and L-galactose derivatives from D-sugars [html.rhhz.net]
- 7. researchgate.net [researchgate.net]

- [8. brennerlab.net \[brennerlab.net\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
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